

Personal protective equipment for handling Propyl palmitate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propyl palmitate*

Cat. No.: *B1593895*

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Essential Safety and Handling of Propyl Palmitate

IMMEDIATE ACTION REQUIRED: Before handling **Propyl Palmitate**, ensure all personnel are familiar with the following safety protocols. This guide provides essential information on personal protective equipment, operational procedures, and disposal. For comprehensive details, always refer to the full Safety Data Sheet (SDS) provided by your supplier.

Personal Protective Equipment (PPE) at a Glance

Proper PPE is the first line of defense against potential exposure. While **Propyl Palmitate** is generally considered to have low toxicity, adherence to safety protocols is mandatory to ensure a safe laboratory environment.^[1]

PPE Category	Minimum Requirement	Recommended for
Eye Protection	Safety glasses with side shields	All handling procedures
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber)	Direct handling, mixing, and disposal
Body Protection	Laboratory coat	All laboratory operations
Respiratory	Not generally required under normal use with adequate ventilation. Use a NIOSH-approved respirator if aerosols or mists are generated.	Operations with poor ventilation or potential for aerosolization

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area.^[2] A laboratory fume hood or other local exhaust ventilation is recommended, especially when heating the substance or if aerosols may be generated.

General Handling Procedures:

- Avoid contact with skin and eyes.^[2]^[3]
- Do not ingest or inhale.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.^[2]
- Keep away from sources of ignition as the substance is combustible at high temperatures.^[4]

Storage:

- Store in a dry, cool, and well-ventilated place.^[2]

- Keep containers tightly closed in their original packaging.
- Store away from incompatible materials, such as strong oxidizing agents.

Disposal Plan: Waste Management and Decontamination

Waste Disposal:

- Dispose of unused **Propyl Palmitate** and any contaminated materials through a licensed waste disposal contractor.
- Do not dispose of down the drain or into the environment.
- Waste material should be disposed of in accordance with national and local regulations.

Spill Response:

- In case of a spill, ensure the area is well-ventilated.
- Wear appropriate PPE as outlined above.
- Absorb the spill with an inert, non-combustible material such as sand or vermiculite.
- Collect the absorbed material into a suitable, sealed container for disposal.
- Clean the spill area thoroughly.

Empty Container Disposal:

- Handle uncleaned containers as you would the product itself.
- Triple-rinse empty containers with a suitable solvent, collecting the rinsate for proper disposal.
- Deface or remove the original label before recycling or disposing of the clean container.

Chemical and Physical Properties

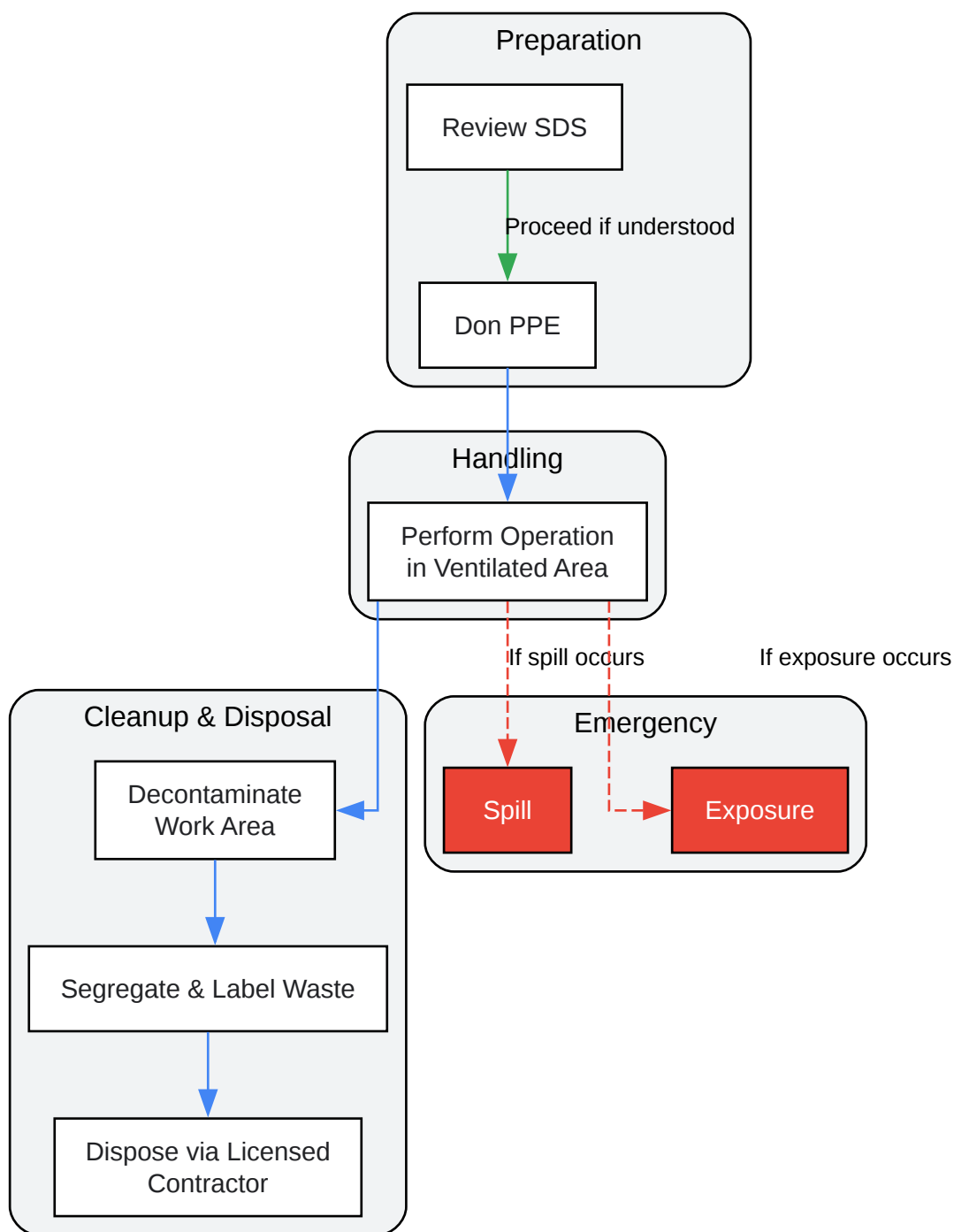
The following table summarizes key quantitative data for **Propyl Palmitate**.

Property	Value
CAS Number	2239-78-3
Molecular Formula	C19H38O2
Molecular Weight	298.5 g/mol
Appearance	White solid or clear, colorless to pale yellow liquid
Melting Point	20.00 to 21.00 °C
Boiling Point	348.00 to 349.00 °C
Flash Point	167.22 °C (333.00 °F)
Specific Gravity	0.82700 to 0.83300 @ 25.00 °C
Solubility	Insoluble in water, soluble in alcohol

Data sourced from The Good Scents Company and PubChem.[\[3\]](#)[\[5\]](#)

Safe Handling Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **Propyl Palmitate** from receipt to disposal.



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- To cite this document: BenchChem. [Personal protective equipment for handling Propyl palmitate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593895#personal-protective-equipment-for-handling-propyl-palmitate]

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